

What are the physicochemical properties of Bis(4-octylphenyl)amine?

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Compound of Interest

Compound Name: Bis(4-octylphenyl)amine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Bis(4-octylphenyl)amine**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and methodologies.

Compound Identification:

- Chemical Name: **Bis(4-octylphenyl)amine**
- Synonyms: 4,4'-Dioctyldiphenylamine, p,p'-Dioctyldiphenylamine, 4-Octyl-N-(4-octylphenyl)benzenamine[1][2][3]
- CAS Number: 101-67-7[1][4][5][6][7]
- Molecular Formula: C₂₈H₄₃N[1][4][5][6][7]

Physicochemical Data

The following table summarizes the key physicochemical properties of **Bis(4-octylphenyl)amine**.

Property	Value	Reference(s)
Molecular Weight	393.65 g/mol	[4][8]
Appearance	White powder, beige solid, or brown flakes.[4][6][7]	[4][6][7][8]
Odor	Slight amine odor	[6][8][9]
Melting Point	96–97 °C	[4][7]
Boiling Point	509.4 °C at 760 mmHg	[4][7]
Density	0.939 g/cm ³	[4][7]
Flash Point	213 °C to 415 °F (212.8 °C)	[7][8]
Solubility	Insoluble in water.[2]	[2]
Vapor Density	1.01 (Relative to Air)	[8]
Refractive Index	1.467 at 18°C	[7]
XLogP3	11.6	[8]

Experimental Protocols

While detailed experimental parameters for the determination of all physicochemical properties are not exhaustively available in the cited literature, this section outlines the general methodologies for key analytical techniques used in the characterization and quality control of **Bis(4-octylphenyl)amine**.

Synthesis via Friedel-Crafts Alkylation

A primary method for synthesizing **Bis(4-octylphenyl)amine** is the Friedel-Crafts alkylation of diphenylamine with octanol, catalyzed by a Lewis acid such as aluminum chloride (AlCl₃).[4][8]

- **Reactants and Catalyst:** Diphenylamine and octanol are combined in a molar ratio of approximately 1:2.2. Aluminum chloride (5–7 wt% of reactants) is used as the catalyst.[4]
- **Reaction Conditions:** The mixture is heated to 170°C for about 5 hours with continuous stirring.[4]

- Work-up:
 - Quenching: The reaction mixture is cooled and then quenched with water.[4]
 - Separation: The organic layer is separated from the aqueous layer.[4]
 - Purification: The organic layer is washed and then purified by distillation.[4][8]

Quality Control Methodologies

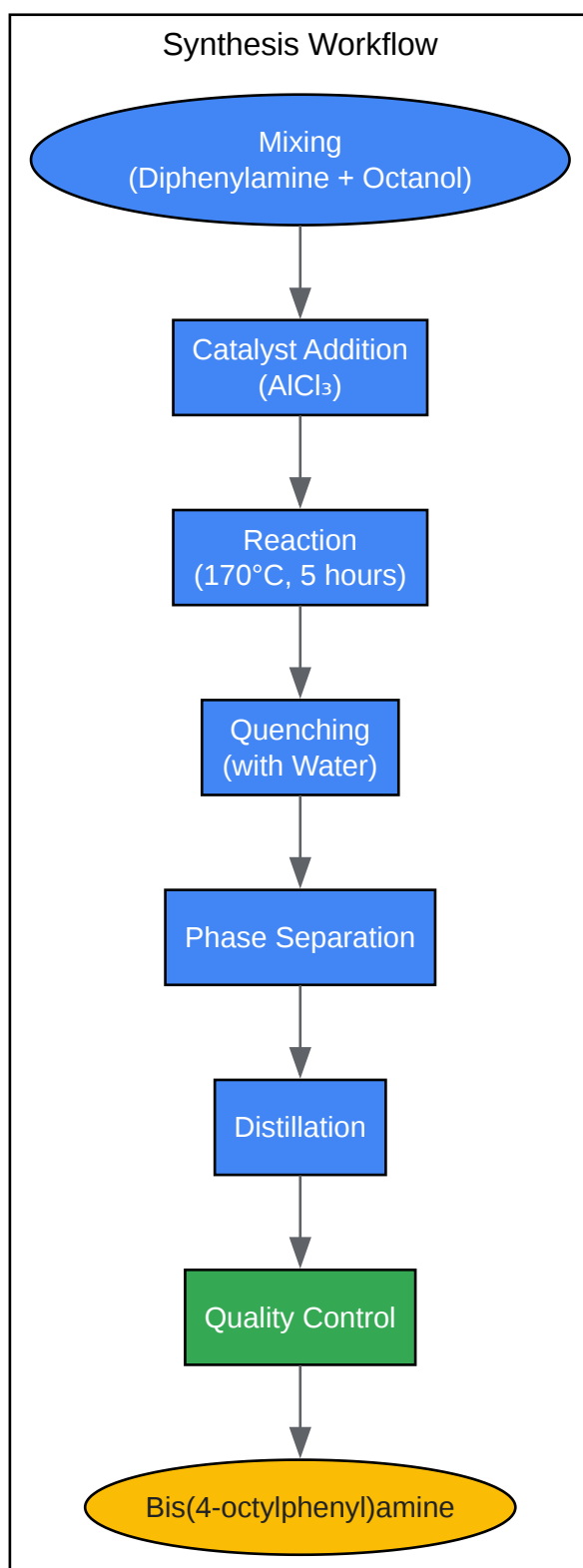
The purity and structural integrity of synthesized **Bis(4-octylphenyl)amine** are typically assessed using a combination of chromatographic and spectroscopic techniques.

- Chromatography (GC/HPLC): Gas chromatography (GC) or high-performance liquid chromatography (HPLC) is employed to determine the purity of the compound, which is generally expected to be greater than 95%.[4]
 - Principle: These techniques separate components of a mixture based on their differential partitioning between a stationary phase and a mobile phase. The retention time of the analyte is characteristic and the peak area is proportional to its concentration.
- Melting Point Analysis: The melting point is a crucial indicator of purity. For **Bis(4-octylphenyl)amine**, a sharp melting point range of 96–97°C is indicative of high purity.[4]
 - Principle: This method involves heating a small sample of the solid to determine the temperature at which it transitions to a liquid. Impurities typically broaden and depress the melting point range.
- Spectroscopic Methods (FT-IR and NMR): Fourier-transform infrared spectroscopy (FT-IR) and nuclear magnetic resonance (NMR) spectroscopy are used to confirm the molecular structure of the compound.[4]
 - FT-IR Principle: This technique measures the absorption of infrared radiation by the sample, which causes molecular vibrations. The resulting spectrum provides a fingerprint of the functional groups present in the molecule.

- NMR Principle: NMR spectroscopy probes the magnetic properties of atomic nuclei to provide detailed information about the structure and chemical environment of atoms within a molecule.

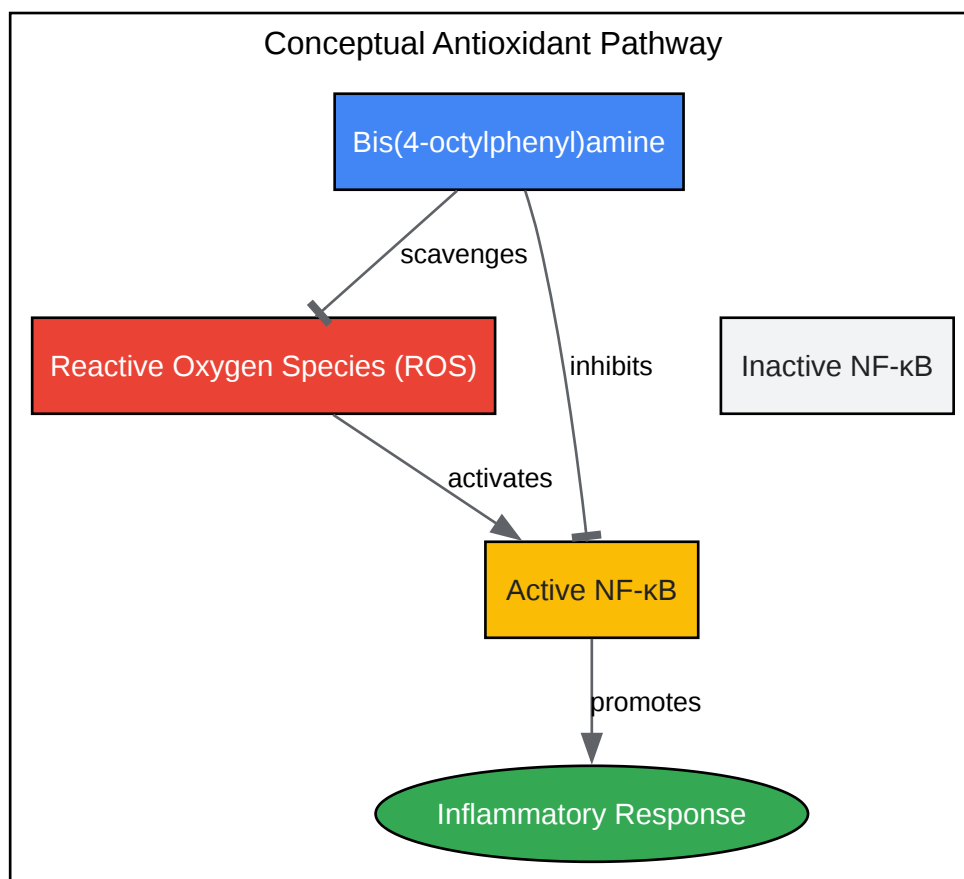
Visualizations

The following diagrams illustrate the synthesis workflow and a conceptual signaling pathway related to the antioxidant activity of **Bis(4-octylphenyl)amine**.



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Caption: A flowchart illustrating the industrial synthesis workflow for **Bis(4-octylphenyl)amine**.



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Caption: A conceptual diagram of the antioxidant mechanism of **Bis(4-octylphenyl)amine**.

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